

# A Comprehensive Technical Overview of Bis(2-ethylhexyl) azelate

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## Compound of Interest

Compound Name: Bis(2-ethylhexyl) azelate

Cat. No.: B044395

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This guide provides an in-depth analysis of the molecular characteristics of **Bis(2-ethylhexyl) azelate**, a significant compound utilized in various industrial applications. Designed for researchers, scientists, and professionals in drug development, this document outlines its fundamental chemical properties and visualizes its molecular architecture.

## Molecular Properties

**Bis(2-ethylhexyl) azelate**, also known by its IUPAC name bis(2-ethylhexyl) nonanedioate, is a diester of azelaic acid and 2-ethylhexanol.[1][2] It is a high-boiling point liquid that finds use as a plasticizer.[3] The key quantitative molecular data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C25H48O4	[1][4][5][6][7][8]
Molecular Weight	412.6 g/mol	[1][2]
Exact Mass	412.35526001 Da	[1]
IUPAC Name	bis(2-ethylhexyl) nonanedioate	[1][2]
SMILES	CCCCC(CC)COC(=O)CCCCC CCC(=O)OCC(CC)CCCC	[1][4]
CAS Number	103-24-2	[1][4][5][6][7]

## Molecular Structure Visualization

To further elucidate the molecular structure of **Bis(2-ethylhexyl) azelate**, a two-dimensional diagram has been generated using the Graphviz (DOT language). This visualization provides a clear representation of the connectivity of the atoms within the molecule.

Molecular structure of **Bis(2-ethylhexyl) azelate**.

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## References

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